

Cholesteryl heptanoate CAS number and molecular weight

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Compound of Interest

Compound Name: *Cholesteryl heptanoate*

Cat. No.: *B072216*

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An In-depth Technical Guide to Cholesteryl Heptanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, biological significance, and experimental applications of **cholesteryl heptanoate**. The information is intended to support research and development activities in the fields of biochemistry, materials science, and pharmacology.

Core Properties

Cholesteryl heptanoate, also known as cholesteryl enanthate, is an ester of cholesterol and heptanoic acid.^[1] It belongs to the class of cholesteryl esters, which play a significant role in various biological processes.^[2]

Table 1: Physicochemical Properties of **Cholesteryl Heptanoate**

Property	Value	Source
CAS Number	1182-07-6	[1] [3] [4]
Molecular Formula	C ₃₄ H ₅₈ O ₂	[3]
Molecular Weight	498.82 g/mol	[4]
Appearance	White to off-white solid	MedChemExpress
Melting Point	111.4 °C	[4]
Boiling Point	553.5 °C	[4]
Purity	>99%	[1]
Storage	Freezer (-20°C to -80°C for long-term)	[1] [4]

Biological Significance and Applications

Cholesteryl esters, including **cholesteryl heptanoate**, are crucial components in several biological mechanisms. They are less soluble in water than cholesterol and are involved in the synthesis of bile acids, steroid hormones, and various fat-soluble vitamins.[\[2\]](#) Cholesterol itself is a vital constituent of cell membranes, where it modulates fluidity and permeability.[\[2\]](#)

The applications of **cholesteryl heptanoate** are diverse, stemming from its unique properties as a liquid crystal and a biochemical reagent:

- Liquid Crystals: As a thermotropic liquid crystal, **cholesteryl heptanoate** exhibits changes in its optical properties with temperature variations. This characteristic is harnessed in applications such as temperature measurement and the detection of contaminants.[\[5\]](#)
- Biochemical Research: It serves as a biochemical reagent in life science research.[\[6\]](#)[\[7\]](#) For instance, it is used in studies related to fatty acid metabolism and the formation of atherosclerotic lesions.[\[4\]](#)
- Drug Delivery Systems: **Cholesteryl heptanoate** can be used to form polymeric matrices for drug delivery applications. These matrices are often designed with polymers that have phase transition temperatures near human body temperature (37°C).[\[4\]](#)

Experimental Protocols

Detailed methodologies are critical for reproducible scientific outcomes. Below are key experimental protocols involving **cholesteryl heptanoate**.

Single crystals of **cholesteryl heptanoate** can be grown for structural analysis.

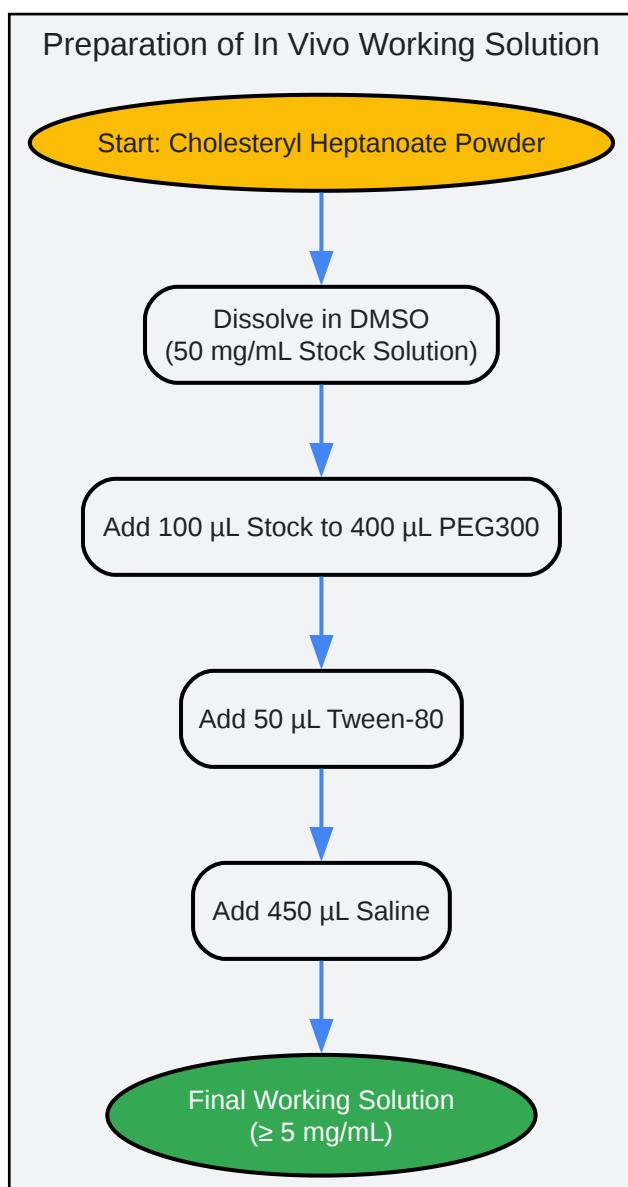
- Methodology: A common method for crystallization is the slow evaporation of a concentrated solution.
 - Obtain a fine crystalline powder of **cholesteryl heptanoate**.
 - Prepare a concentrated solution using ethyl acetate as the solvent.
 - Allow the solvent to evaporate slowly at a controlled temperature.
 - Single crystals will form as the solution becomes supersaturated.[\[2\]](#)

For animal studies, proper dissolution of the compound is essential. The following protocol provides a method to prepare a clear stock solution.

- Reagents:
 - **Cholesteryl Heptanoate**
 - Dimethyl Sulfoxide (DMSO)
 - PEG300
 - Tween-80
 - Saline
- Protocol for a 1 mL Working Solution:
 - Prepare a 50.0 mg/mL stock solution of **cholesteryl heptanoate** in DMSO.
 - To prepare the final working solution, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300 and mix thoroughly.

- Add 50 μ L of Tween-80 to the mixture and ensure it is evenly mixed.
- Add 450 μ L of saline to bring the total volume to 1 mL.
- If precipitation occurs, heating and/or sonication can be used to aid dissolution.^[6] It is recommended to prepare this working solution fresh on the day of use.^[6]

The following diagram illustrates the workflow for preparing the in vivo working solution.



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Workflow for preparing an *in vivo* solution of **cholesteryl heptanoate**.

Signaling Pathways

While cholesteryl esters are integral to lipid metabolism and transport within the body, which involves complex biochemical pathways, specific signaling cascades directly initiated by or targeting only **cholesteryl heptanoate** are not well-documented in the reviewed literature. The biological effects of cholesteryl esters are generally considered in the broader context of cholesterol homeostasis and lipoprotein metabolism.

Conclusion

Cholesteryl heptanoate is a versatile molecule with significant applications in both materials science and biomedical research. Its well-defined physical properties and role as a cholesterol derivative make it a valuable tool for scientists and researchers. The experimental protocols provided in this guide offer a starting point for the effective use of this compound in laboratory settings. Further research into its specific biological interactions may unveil more targeted applications in drug development and diagnostics.

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